

# A Technical Guide to Bis(2-Chloroethyl)amine hydrochloride-d8

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## Compound of Interest

Compound Name: *Bis(2-Chloroethyl)amine  
hydrochloride-d8*

Cat. No.: *B12391564*

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This technical guide provides a comprehensive overview of the physical and chemical properties of **Bis(2-Chloroethyl)amine hydrochloride-d8**, a deuterated analog of the alkylating agent nornitrogen mustard. This document is intended for researchers, scientists, and professionals in the field of drug development and metabolic research.

## Core Physical and Chemical Properties

**Bis(2-Chloroethyl)amine hydrochloride-d8** is a stable, isotopically labeled compound valuable as an internal standard in mass spectrometry-based studies for the quantification of Bis(2-Chloroethyl)amine and its metabolites. The incorporation of eight deuterium atoms provides a distinct mass shift, facilitating its use in tracer studies and pharmacokinetic research.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Bis(2-Chloroethyl)amine hydrochloride-d8**. It is important to note that while some data is specific to the deuterated form, other parameters are extrapolated from its non-deuterated counterpart, Bis(2-Chloroethyl)amine hydrochloride, due to limited availability of specific experimental data for the d8 variant.

Property	Value	Source
Chemical Name	2-chloro-N-(2-chloro-1,1,2,2-tetradeuterioethyl)-1,1,2,2-tetradeuterioethanamine;hydrochloride	[3][4]
CAS Number	102092-04-6	[1][3][5]
Molecular Formula	C <sub>4</sub> H <sub>2</sub> D <sub>8</sub> Cl <sub>3</sub> N	[1]
Molecular Weight	186.54 g/mol	[1][5]
Appearance	White to off-white powder (based on non-deuterated form)	[6][7]
Melting Point	212-214 °C (for non-deuterated form)	[8][9]
Solubility	Soluble in water (for non-deuterated form)	[10][11][12]
Storage	Room temperature	[1][5]
Stability	Stable under recommended storage conditions. Re-analysis is recommended after three years.	[5]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **Bis(2-Chloroethyl)amine hydrochloride-d8** are not readily available in the public domain. However, standard analytical techniques would be employed for their characterization.

### Determination of Melting Point

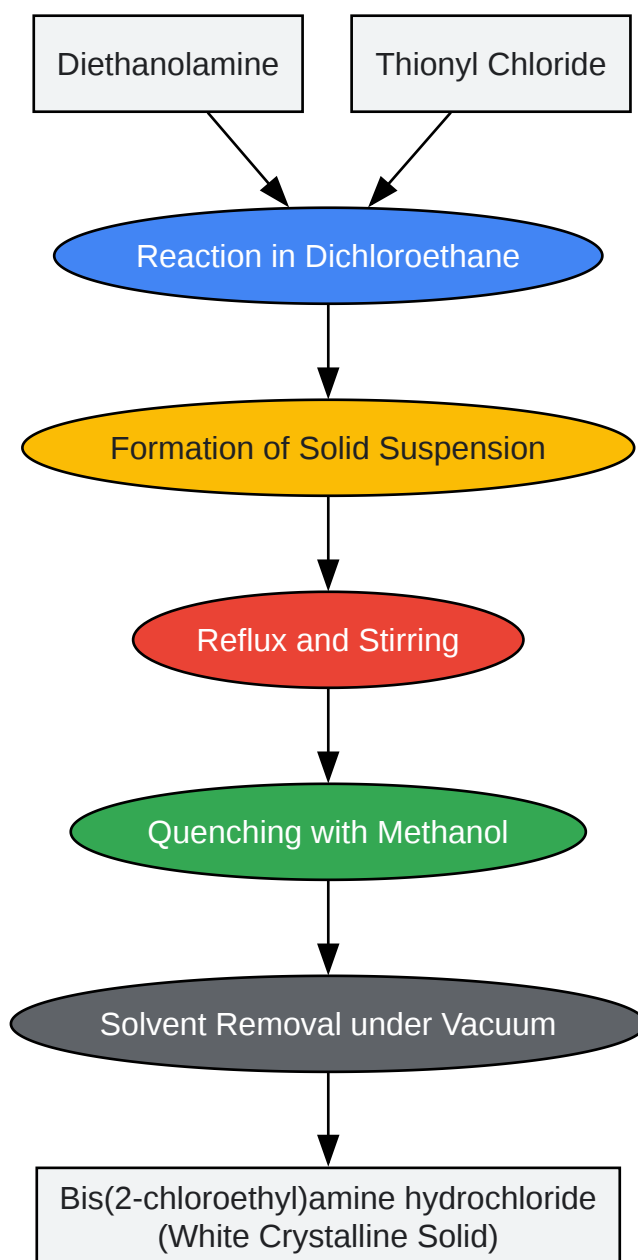
A standard capillary melting point apparatus would be utilized. A small, dry sample of the crystalline powder is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded as the melting point.

## Determination of Solubility

The solubility in water can be determined by adding increasing amounts of the solute to a fixed volume of water at a constant temperature. The solution is stirred until saturation is reached, and any undissolved solid is allowed to settle. The concentration of the dissolved solute in the supernatant is then quantified using a suitable analytical method, such as UV-Vis spectroscopy or high-performance liquid chromatography (HPLC), after creating a calibration curve with standards of known concentrations.

## Logical Relationship of Synthesis

The synthesis of Bis(2-chloroethyl)amine hydrochloride from diethanolamine and thionyl chloride is a fundamental process in the production of this and related nitrogen mustards. The logical workflow for this synthesis is depicted below.



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Caption: Synthesis workflow for Bis(2-chloroethyl)amine hydrochloride.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. resolvemass.ca [resolvemass.ca]
- 3. Buy Online CAS Number 102092-04-6 - TRC - Bis(2-chloroethyl)-d8-amine HCl | LGC Standards [lgcstandards.com]
- 4. Buy Online CAS Number 102092-04-6 - TRC - Bis(2-chloroethyl)-d8-amine HCl | LGC Standards [lgcstandards.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. chemimpex.com [chemimpex.com]
- 7. Bis(2-chloroethyl)amine hydrochloride, 98% Each | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 8. Bis(2-chloroethyl)amine 98 821-48-7 [sigmaaldrich.com]
- 9. Bis(2-chloroethyl)amine 98 821-48-7 [sigmaaldrich.com]
- 10. Page loading... [wap.guidechem.com]
- 11. Bis(2-chloroethyl)amine hydrochloride HCl Manufacturer & Bulk chemical Supplier in USA | Scimplify [scimplify.com]
- 12. Bis(2-chloroethyl)amine hydrochloride | 821-48-7 [chemicalbook.com]
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